

[Ala11,22,28]-VIP: A Deep Dive into its Anti-Inflammatory Role

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Compound of Interest

Compound Name: [Ala11,22,28]-VIP

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Introduction

Vasoactive Intestinal Peptide (VIP) is a neuropeptide with well-documented immunomodulatory properties, playing a crucial role in regulating inflammatory responses. Its therapeutic potential, however, is often limited by its short half-life and lack of receptor selectivity. The synthetic analog, [Ala11,22,28]-VIP, has been engineered to overcome these limitations, exhibiting high selectivity for the Vasoactive Intestinal Peptide Receptor 1 (VPAC1). This technical guide provides an in-depth analysis of the role of [Ala11,22,28]-VIP in the inflammatory response, presenting key quantitative data, detailed experimental methodologies, and visual representations of its mechanism of action.

Core Concepts: The Anti-Inflammatory Action of [Ala11,22,28]-VIP

[Ala11,22,28]-VIP exerts its anti-inflammatory effects primarily through its potent and selective agonism of the VPAC1 receptor.^{[1][2][3]} Activation of VPAC1, a G-protein coupled receptor, initiates a signaling cascade that ultimately leads to the suppression of pro-inflammatory mediators and the promotion of an anti-inflammatory environment. The parent molecule, VIP, has been shown to inhibit the production of key pro-inflammatory cytokines such as Tumor

Necrosis Factor-alpha (TNF- α), Interleukin-6 (IL-6), and IL-12, while stimulating the release of the anti-inflammatory cytokine IL-10.[4] These effects are largely attributed to the activation of the VPAC1 receptor, making **[Ala11,22,28]-VIP** a valuable tool for dissecting and harnessing this specific anti-inflammatory pathway.

Quantitative Data Summary

The selectivity of **[Ala11,22,28]-VIP** for the human VPAC1 receptor is a cornerstone of its therapeutic potential. The following table summarizes the key binding affinities (K_i) and the half-maximal effective concentration (EC₅₀) for adenylyl cyclase stimulation, demonstrating its potent and selective nature.

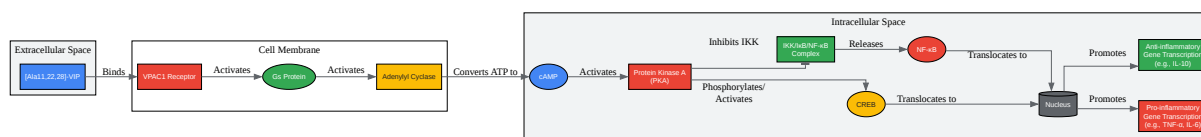
Ligand	Receptor	K _i (nM)	EC ₅₀ (nM)	Reference
[Ala11,22,28]-VIP	Human VPAC1	7.4	0.3	--INVALID-LINK--
[Ala11,22,28]-VIP	Human VPAC2	2352	>1000	--INVALID-LINK--
Native VIP	Human VPAC1	1.2	0.1	--INVALID-LINK--
Native VIP	Human VPAC2	1.8	0.2	--INVALID-LINK--

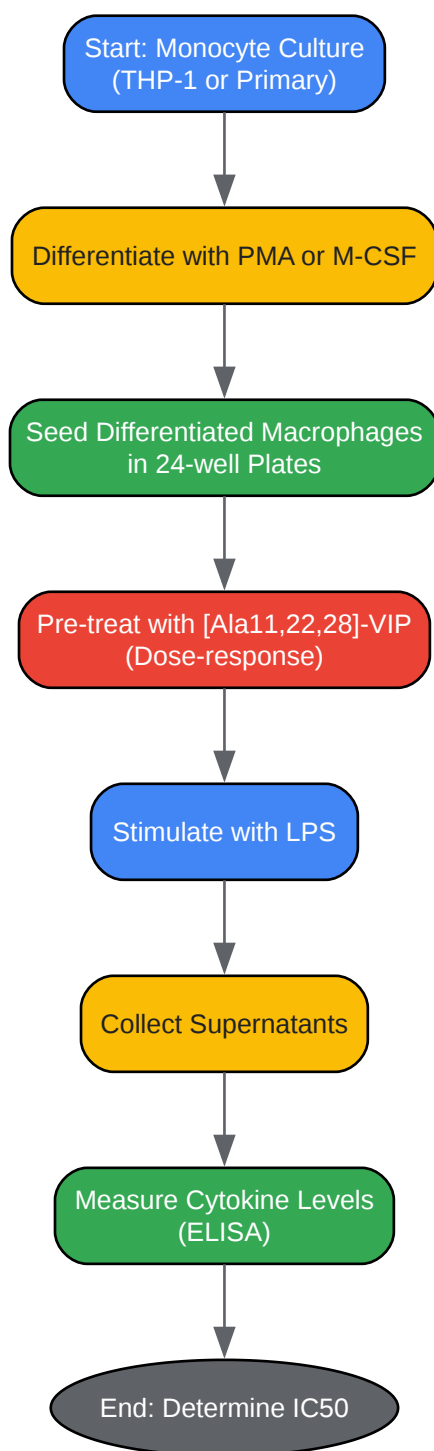
A study on human THP-1 M2-macrophages showed that co-incubation of oxidized LDL with the VPAC1 agonist **[Ala11,22,28]-VIP** significantly lowered the intracellular triglyceride concentration by 20% compared to oxidized LDL alone.[1]

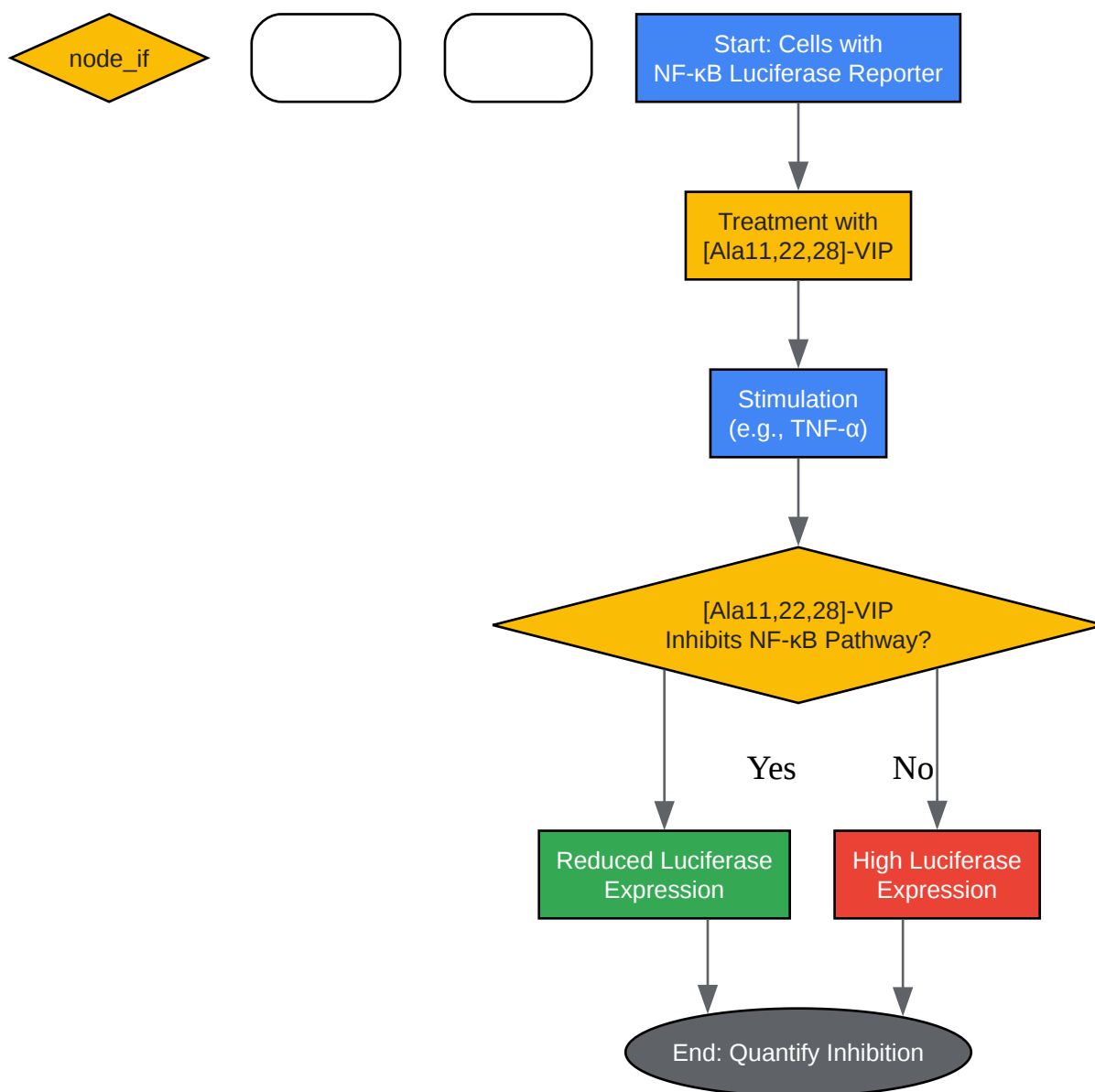
Signaling Pathways and Mechanisms of Action

The anti-inflammatory effects of **[Ala11,22,28]-VIP** are mediated through the canonical VIP signaling pathway, initiated by the activation of the VPAC1 receptor. The binding of **[Ala11,22,28]-VIP** to VPAC1 leads to the activation of adenylyl cyclase, which in turn increases intracellular cyclic AMP (cAMP) levels. This elevation in cAMP activates Protein Kinase A (PKA), a key player in the downstream anti-inflammatory cascade. PKA can then phosphorylate and activate the cAMP response element-binding protein (CREB), a transcription factor that promotes the expression of anti-inflammatory genes. Furthermore, the VIP/VPAC1 signaling

axis has been shown to inhibit the activation of the pro-inflammatory transcription factor Nuclear Factor-kappa B (NF- κ B), a central regulator of inflammatory gene expression.







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